

Navigating the Landscape of Dimethyl-Substituted Piperidinols: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dimethylpiperidin-3-ol

Cat. No.: B15313435

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Absence of a specific CAS number for **2,2-Dimethylpiperidin-3-ol** in common chemical databases suggests it is a novel or less-characterized compound. This guide provides an in-depth exploration of its closely related isomers and derivatives, offering valuable insights for researchers, scientists, and drug development professionals.

This technical document delves into the synthesis, chemical properties, and potential biological significance of dimethyl-substituted piperidinol compounds. Due to the limited availability of public data on **2,2-Dimethylpiperidin-3-ol**, this guide will focus on its structural isomers and related derivatives, for which more extensive research is available. This information serves as a crucial resource for those engaged in the design and synthesis of novel therapeutics, particularly in the realm of small molecule drug discovery.

Physicochemical Properties of Related Dimethyl-Piperidine Derivatives

To provide a comparative baseline, the following table summarizes key physicochemical data for commercially available dimethyl-piperidine isomers. This data is essential for understanding the structural and electronic differences that can influence reactivity and biological activity.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2,2-Dimethylpiperidine	54152-47-5	C ₇ H ₁₅ N	113.20
2,3-Dimethylpiperidine	5347-68-2	C ₇ H ₁₅ N	113.20
2,2-Dimethylpiperidin-4-one	858264-10-5	C ₇ H ₁₃ NO	127.18

Synthesis and Experimental Protocols

The synthesis of substituted piperidines is a well-established area of organic chemistry, with numerous methodologies available. The choice of synthetic route often depends on the desired stereochemistry and the nature of the substituents.

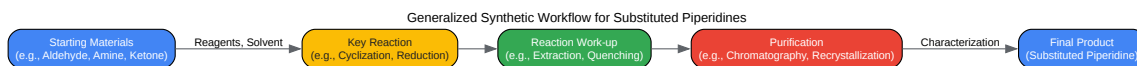
General Strategies for Piperidine Ring Synthesis

The construction of the piperidine core can be achieved through various synthetic strategies, including:

- **Reduction of Pyridine Precursors:** Substituted pyridines can be catalytically hydrogenated to yield the corresponding piperidines. This method is often straightforward but may lack stereocontrol.
- **Intramolecular Cyclization:** A common approach involves the cyclization of linear precursors containing an amine and a suitable electrophilic or nucleophilic group. This strategy allows for greater control over the stereochemical outcome.
- **Mannich Reaction:** This three-component reaction involving an amine, a non-enolizable aldehyde (like formaldehyde), and a compound containing an acidic proton can be a powerful tool for constructing the piperidine skeleton.

Illustrative Experimental Workflow: Synthesis of a Substituted Piperidine

The following diagram illustrates a generalized workflow for the synthesis of a substituted piperidine derivative, highlighting the key stages from starting materials to the final product.



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Caption: A generalized workflow for the synthesis of substituted piperidines.

Biological Activity and Drug Development Potential

Piperidine and its derivatives are privileged scaffolds in medicinal chemistry, appearing in a wide array of approved drugs and clinical candidates. The conformational flexibility of the piperidine ring allows for precise spatial orientation of substituents, enabling optimal interactions with biological targets.

Known Biological Activities of Piperidine Derivatives

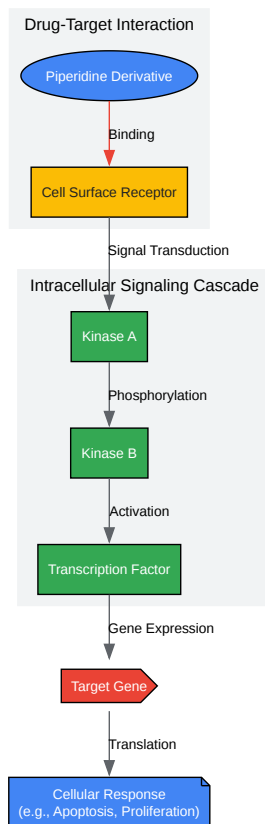
Derivatives of piperidine have demonstrated a broad spectrum of biological activities, including but not limited to:

- **Antimicrobial and Antifungal Activity:** Certain piperidine derivatives have shown efficacy against various bacterial and fungal strains.
- **Antiviral Properties:** The piperidine scaffold is present in several antiviral agents.
- **Neurological and Psychiatric Applications:** The structural similarity of the piperidine core to neurotransmitters has led to its use in drugs targeting the central nervous system.

Signaling Pathways and Molecular Targets

The therapeutic effects of piperidine-containing drugs are mediated through their interaction with specific signaling pathways and molecular targets. The diagram below illustrates a simplified representation of a signaling pathway that could be modulated by a hypothetical piperidine-based drug.

Hypothetical Signaling Pathway Modulation



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Caption: A simplified diagram of a hypothetical signaling pathway.

Conclusion and Future Directions

While a specific CAS number and detailed experimental data for **2,2-Dimethylpiperidin-3-ol** remain elusive, the rich chemistry and diverse biological activities of related piperidine derivatives provide a strong foundation for future research. The synthesis and evaluation of **2,2-Dimethylpiperidin-3-ol** and its analogs could uncover novel therapeutic agents with unique pharmacological profiles. Further investigation into the structure-activity relationships of dimethyl-substituted piperidinols is warranted and holds significant promise for the development of next-generation therapeutics. Researchers are encouraged to explore the synthesis of this and other novel piperidine derivatives to expand the chemical space for drug discovery.

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